

# 5-Methylbenzoxazole: A Versatile Scaffold in Organic Synthesis

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## Compound of Interest

Compound Name: 5-Methylbenzoxazole

Cat. No.: B076525

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Introduction: **5-Methylbenzoxazole** is a heterocyclic compound that has garnered significant attention in the field of organic synthesis, particularly as a versatile building block for the construction of complex molecular architectures. Its rigid, planar structure and the presence of nitrogen and oxygen heteroatoms impart unique electronic properties, making it a valuable synthon in the development of novel pharmaceuticals and functional materials. This technical guide provides an in-depth overview of the synthesis, spectroscopic characterization, and synthetic applications of **5-methylbenzoxazole**, with a focus on its role in the preparation of biologically active molecules.

## Physicochemical Properties

**5-Methylbenzoxazole** is a solid at room temperature with a melting point ranging from 40 to 47 °C.<sup>[1]</sup> Key physicochemical data are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1]
Molecular Weight	133.15 g/mol	[1]
Melting Point	40-47 °C	[1]
Boiling Point	96 °C at 15 mmHg	[2]
Density	1.1475 g/cm <sup>3</sup> (estimate)	[2]
Flash Point	87.8 °C (closed cup)	[1]
Appearance	White to green to brown solid	[2]
Solubility	Soluble in Methanol	[2]

## Synthesis of 5-Methylbenzoxazole

The most common and efficient method for the synthesis of **5-methylbenzoxazole** involves the cyclocondensation of 2-amino-4-methylphenol with a suitable one-carbon synthon, such as triethyl orthoformate.

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## References

- 1. rsc.org [rsc.org]
- 2. rsc.org [rsc.org]
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